

Unraveling the Enigma of NSC 135130: A Case of Mistaken Identity

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Compound of Interest

Compound Name: NSC 135130

Cat. No.: B15607678

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Initial investigations to provide detailed application notes and protocols for the solubility and storage of the chemical compound **NSC 135130** have hit a significant roadblock. Extensive searches across chemical databases, scientific literature, and supplier information have revealed that **NSC 135130** is not a designation for a chemical compound but rather identifies a medical device, specifically the LMA® Fastrach® Airway.

This case of mistaken identity unfortunately precludes the creation of the requested detailed protocols for researchers, scientists, and drug development professionals. Without a valid chemical entity, fundamental data regarding its solubility in common laboratory solvents such as DMSO, ethanol, and water, as well as appropriate storage conditions and stability, are nonexistent.

The identifier "NSC" is commonly associated with the National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP), which maintains a vast repository of chemical compounds screened for potential anticancer activity. Each compound in this collection is assigned a unique NSC number. However, a thorough search of the NCI database for **NSC 135130** yielded no results for a chemical compound. This suggests that either the identifier is incorrect or the compound is not part of this publicly accessible repository.

Further inquiries into chemical databases such as PubChem and various chemical supplier catalogs also failed to identify a molecule corresponding to **NSC 135130**. The consistent and exclusive association of this number with the aforementioned medical device across multiple searches confirms the misidentification.

In light of these findings, it is impossible to generate the requested application notes, which would require non-existent data for the following sections:

- Solubility Data: Quantitative solubility values in various solvents.
- Storage Protocols: Recommended temperatures and conditions for both solid compound and solutions.
- Experimental Protocols: Methodologies for solubility determination and solution preparation.
- Signaling Pathway Diagrams: Visual representations of biological interactions, which are contingent on knowing the compound's mechanism of action.

Researchers and professionals seeking information on a specific chemical compound are advised to verify the NSC number or any other identifier to ensure its accuracy. In cases where a compound cannot be identified through standard database searches, consulting the original source of the identifier is recommended.

Until a correct and valid chemical identifier for the compound of interest is provided, the development of the requested detailed application notes and protocols remains unfeasible.

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